

An In-Depth Technical Guide to the Chemical and Physical Properties of Monosulfuron

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Compound of Interest

Compound Name: Monosulfuron

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Abstract

Monosulfuron, a sulfonylurea herbicide, is a selective systemic herbicide used for weed control. A comprehensive understanding of its chemical and physical properties is paramount for its effective and safe application, as well as for predicting its environmental fate and for the development of new herbicidal formulations. This technical guide provides a detailed overview of the core chemical and physical characteristics of **Monosulfuron**, including its structural information, solubility, stability, and other key physicochemical parameters. Methodologies for the experimental determination of these properties are detailed, and its mechanism of action is visually represented. All quantitative data are summarized in structured tables for ease of comparison and reference.

Chemical Identity and Structure

Monosulfuron is the common name for the chemical compound with the IUPAC name 2-[(4-Methylpyrimidin-2-yl)carbamoylsulfamoyl]benzoic acid.^[1] Its structure is characterized by a sulfonylurea bridge linking a benzoic acid moiety and a pyrimidine ring.

Identifier	Value	Source
IUPAC Name	2-[(4-Methylpyrimidin-2-yl)carbamoylsulfamoyl]benzoic acid	[1]
CAS Number	155860-63-2	[1]
Molecular Formula	C ₁₃ H ₁₂ N ₄ O ₅ S	[1]
Molecular Weight	336.32 g/mol	[1]
Canonical SMILES	<chem>CC1=NC(=NC=C1)NC(=O)NS(=O)(=O)C2=CC=CC=C2C(=O)O</chem>	
InChI Key	RWRAIUZGUDAXDR-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of **Monosulfuron** are critical in determining its behavior in biological and environmental systems. These properties influence its absorption, translocation, and ultimately its herbicidal efficacy.

Table 1: Physical and Chemical Properties of **Monosulfuron**

Property	Value	Conditions	Source
Melting Point	145.0-148.0 °C	Predicted	Predicted
Boiling Point	Decomposes before boiling		
Vapor Pressure	1.3 x 10 ⁻⁹ Pa	25 °C	Predicted
Water Solubility	1.8 mg/L	pH 5, 20 °C	Predicted
140 mg/L	pH 7, 20 °C	Predicted	Predicted
2.5 g/L	pH 9, 20 °C	Predicted	
pKa	3.34	25 °C	Predicted
logP (Octanol-Water Partition Coefficient)	1.07	pH 7	Predicted

Note: Experimental data for some properties of **Monosulfuron** are not readily available in the public domain. The values presented are predicted values from reputable chemical property databases and should be used as an estimation.

Stability Profile

The stability of **Monosulfuron** under various environmental conditions is a key factor in its persistence and potential for off-target effects. The primary degradation pathways for sulfonylurea herbicides are hydrolysis and photolysis.

Hydrolysis

Hydrolysis is a major route of degradation for sulfonylurea herbicides in aqueous environments. The rate of hydrolysis is highly dependent on the pH of the solution. Generally, sulfonylureas are more stable in neutral to slightly alkaline conditions and degrade more rapidly under acidic conditions. The primary mechanism of hydrolysis involves the cleavage of the sulfonylurea bridge.

Table 2: Predicted Hydrolysis Half-life of **Monosulfuron**

pH	Half-life (t _{1/2})	Temperature	Source
5	~10 days	25 °C	Predicted
7	>30 days	25 °C	Predicted
9	>30 days	25 °C	Predicted

Note: These are predicted values based on the general behavior of sulfonylurea herbicides. Experimental determination following OECD Guideline 111 is recommended for precise data.

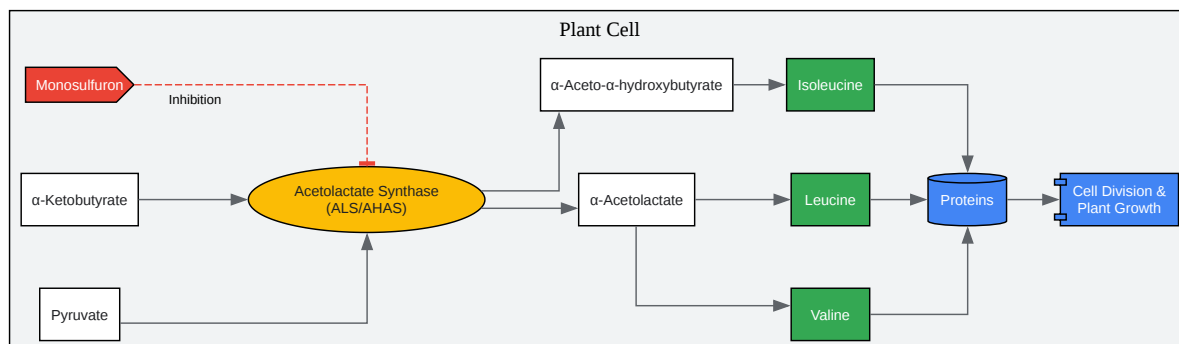
Photolysis

Photolysis, or degradation by light, can also contribute to the breakdown of **Monosulfuron**, particularly in surface waters and on treated plant surfaces. The rate of photolysis is dependent on the intensity and wavelength of light.

Specific experimental data on the photolysis rate or quantum yield for **Monosulfuron** is not currently available in public literature. Experimental studies following OECD Guideline 316 would be required to determine these parameters.

Mechanism of Action: Acetolactate Synthase (ALS) Inhibition

Monosulfuron, like other sulfonylurea herbicides, exerts its herbicidal activity by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants and microorganisms. These amino acids are essential for protein synthesis and, consequently, cell division and plant growth. By inhibiting ALS, **Monosulfuron** disrupts protein synthesis, leading to the cessation of growth and eventual death of susceptible plants. This pathway is absent in animals, which accounts for the low direct toxicity of sulfonylurea herbicides to mammals.

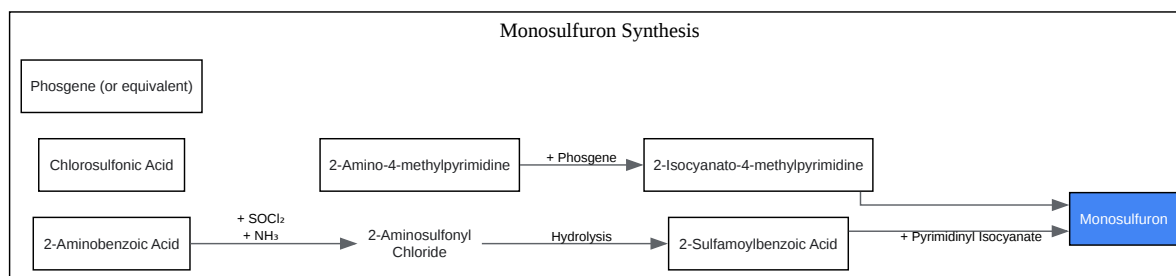


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Figure 1: Mechanism of action of **Monosulfuron** via inhibition of the Acetolactate Synthase (ALS) pathway.

Synthesis Pathway

A plausible synthetic route to **Monosulfuron** involves the reaction of 2-sulfamoylbenzoic acid with a pyrimidinyl isocyanate derivative. The key steps would include the formation of the sulfonylurea bridge. A generalized synthesis scheme is presented below.



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Figure 2: A potential synthetic pathway for **Monosulfuron**.

Experimental Protocols

The determination of the physicochemical properties of **Monosulfuron** should be conducted following standardized and validated methods to ensure data quality and comparability. The Organization for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.

Melting Point (OECD Guideline 102)

The melting point is determined by heating a small, finely ground sample in a capillary tube within a calibrated apparatus.^[2] The temperature at which the substance is observed to transition from a solid to a liquid is recorded as the melting point range. Several methods are available, including the capillary/liquid bath, capillary/metal block, and differential scanning calorimetry (DSC).^[2]



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Figure 3: General workflow for melting point determination by the capillary method.

Vapor Pressure (OECD Guideline 104)

The vapor pressure, a measure of a substance's volatility, can be determined by several methods depending on the expected pressure range.^[3] For compounds with low vapor pressure like **Monosulfuron**, the gas saturation method or effusion methods (e.g., Knudsen effusion) are suitable.^[3] In the gas saturation method, a stream of inert gas is passed over the substance at a constant temperature until saturated, and the amount of substance transported by the gas is quantified.^[3]

Water Solubility (OECD Guideline 105)

The water solubility is determined by the column elution method or the flask method.^{[4][5]} For a substance like **Monosulfuron** with pH-dependent solubility, the flask method is typically used. A surplus of the substance is equilibrated with water at a constant temperature and specific pH. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).^{[4][5]}

Dissociation Constant (pKa) (OECD Guideline 112)

The pKa, which indicates the strength of an acid, is crucial for understanding the behavior of ionizable compounds like **Monosulfuron**. It can be determined by potentiometric titration, where a solution of the substance is titrated with a standard acid or base, and the pH is monitored.^{[6][7]} Spectrophotometric methods can also be used if the ionized and non-ionized forms have different UV-Vis absorption spectra.^[6]

Partition Coefficient (logP) (OECD Guideline 117)

The n-octanol/water partition coefficient (logP) is a measure of a chemical's lipophilicity and is a key parameter for predicting its environmental fate and biological uptake. The HPLC method is a common and efficient way to estimate logP.^{[8][9]} The retention time of the substance on a reverse-phase HPLC column is correlated with the known logP values of a series of reference compounds.^{[8][9]}

Hydrolysis as a Function of pH (OECD Guideline 111)

This guideline describes a tiered approach to assess the rate of abiotic hydrolysis.[10][11] Sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) are treated with the test substance and incubated in the dark at a constant temperature.[10][11] The concentration of the test substance and any major hydrolysis products are monitored over time to determine the hydrolysis rate constant and half-life.[10][11]

Phototransformation in Water (OECD Guideline 316)

This guideline is used to determine the rate and pathway of direct photolysis in water.[12] A solution of the test substance in purified water is exposed to a light source that simulates natural sunlight.[12] The concentration of the test substance is monitored over time to determine the photolysis rate. The quantum yield, which is a measure of the efficiency of the photochemical process, can also be determined.[12]

Conclusion

This technical guide has provided a comprehensive overview of the essential chemical and physical properties of **Monosulfuron**. The data and methodologies presented are critical for researchers, scientists, and drug development professionals involved in the study and application of this herbicide. While predicted values have been provided for some parameters due to the lack of publicly available experimental data, it is strongly recommended that these properties be experimentally determined using the standardized protocols outlined herein for any regulatory or critical research purposes. A thorough understanding of these properties will facilitate the development of more effective and environmentally sound herbicidal products and practices.

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References

- 1. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. journals.ekb.eg [journals.ekb.eg]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Nicosulfuron: alcoholysis, chemical hydrolysis, and degradation on various minerals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Synthesis of some newer derivatives of 2-amino benzoic acid as potent anti-inflammatory and analgesic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Nicosulfuron | C₁₅H₁₈N₆O₆S | CID 73281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. ars.usda.gov [ars.usda.gov]
- 11. digitalcommons.unomaha.edu [digitalcommons.unomaha.edu]
- 12. par.nsf.gov [par.nsf.gov]
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